

Physicochemical properties of 1,7-Naphthyridine-2-carboxylic acid

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Compound of Interest

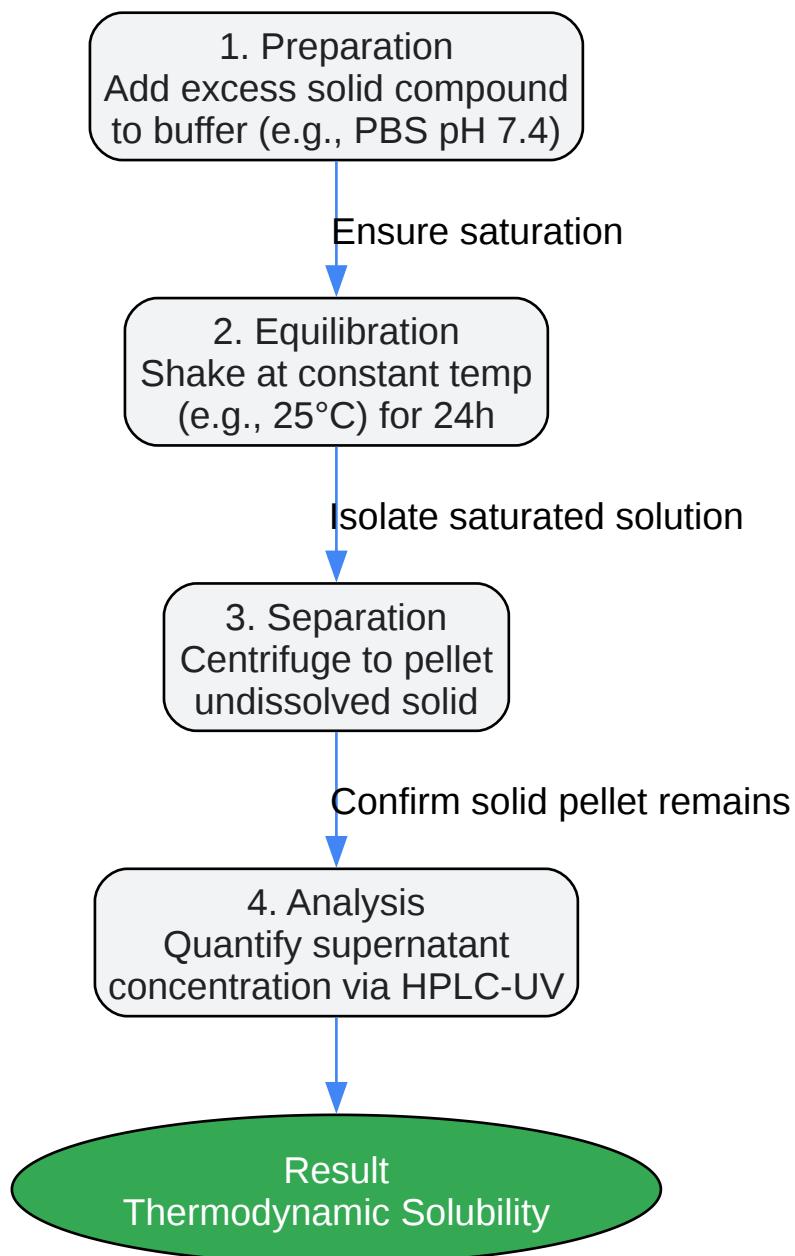
Compound Name: 1,7-Naphthyridine-2-carboxylic acid

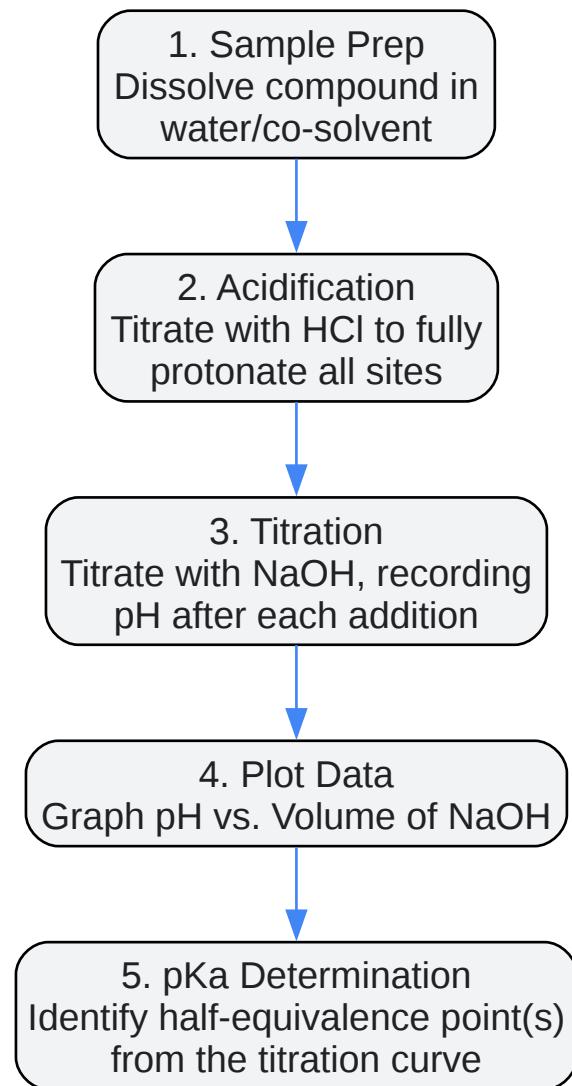
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Molecular Structure and Core Properties

1,7-Naphthyridine-2-carboxylic acid belongs to a class of compounds known as diazanaphthalenes, featuring a fused bicyclic system composed of two pyridine rings.^[6] The precise arrangement of the nitrogen atoms and the substitution of a carboxylic acid group at the 2-position dictates its unique chemical personality, influencing its reactivity, solubility, and potential for biological interactions. The inhibitory activity of 1,7-naphthyridine analogues against enzymes like PIP4K2A underscores the importance of this specific scaffold in targeted therapeutic design.^[7]





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